

PS-1145 In Vivo Toxicity and Adverse Effects: A Technical Support Resource

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Compound of Interest

Compound Name: PS-1145 dihydrochloride

Cat. No.: B15620394

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This technical support center provides researchers, scientists, and drug development professionals with available information regarding the in vivo toxicity and adverse effects of PS-1145. The following content is based on publicly accessible preclinical data.

Frequently Asked Questions (FAQs)

Q1: What is the known in vivo toxicity profile of PS-1145?

A: Comprehensive in vivo toxicity studies detailing the LD50 (median lethal dose) or MTD (maximum tolerated dose) of PS-1145 are not readily available in published scientific literature. Preclinical research has primarily focused on the compound's efficacy in disease models rather than formal toxicology.

Q2: Are there any reported adverse effects from in vivo studies?

A: One study in male Wistar rats with 7,12-dimethylbenz[α]anthracene (DMBA)-induced skin tumors reported the intravenous administration of PS-1145 at a dose of 50 mg/kg.[1] This study focused on the anti-tumor effects, such as enhanced apoptosis, and did not report any specific systemic adverse effects.[1] Another study involved the direct intracerebroventricular (icv) injection of PS-1145 in rats to investigate its anti-inflammatory effects in the brain.[2] This localized administration route is not indicative of systemic toxicity.

Q3: What is the primary mechanism of action for PS-1145 that could be linked to potential toxicity?

A: PS-1145 is a potent inhibitor of I κ B kinase (IKK), which is a key component of the NF- κ B signaling pathway.^{[1][3][4]} The NF- κ B pathway is crucial for regulating immune and inflammatory responses, cell proliferation, and apoptosis.^[5] Inhibition of this pathway could potentially lead to immunosuppression or other off-target effects.

Q4: What should I do if I plan to use PS-1145 in my in vivo experiments?

A: Due to the limited publicly available safety data, it is crucial to conduct preliminary dose-range finding studies in your specific animal model to determine the MTD. Careful monitoring for any clinical signs of toxicity is highly recommended.

Quantitative Data Summary

Published literature lacks comprehensive quantitative data on the in vivo toxicity of PS-1145. The table below summarizes the limited available information from a preclinical efficacy study.

Animal Model	Compound	Dosing Route	Dose	Reported Effects	Source
Male Wistar rats with DMBA-induced skin tumor	PS-1145	Intravenous (i.v.)	50 mg/kg	Enhanced tumor cell apoptosis. No adverse effects reported.	^[1]

Experimental Protocols

General Protocol for an In Vivo Efficacy and Preliminary Toxicity Study (Based on available data)

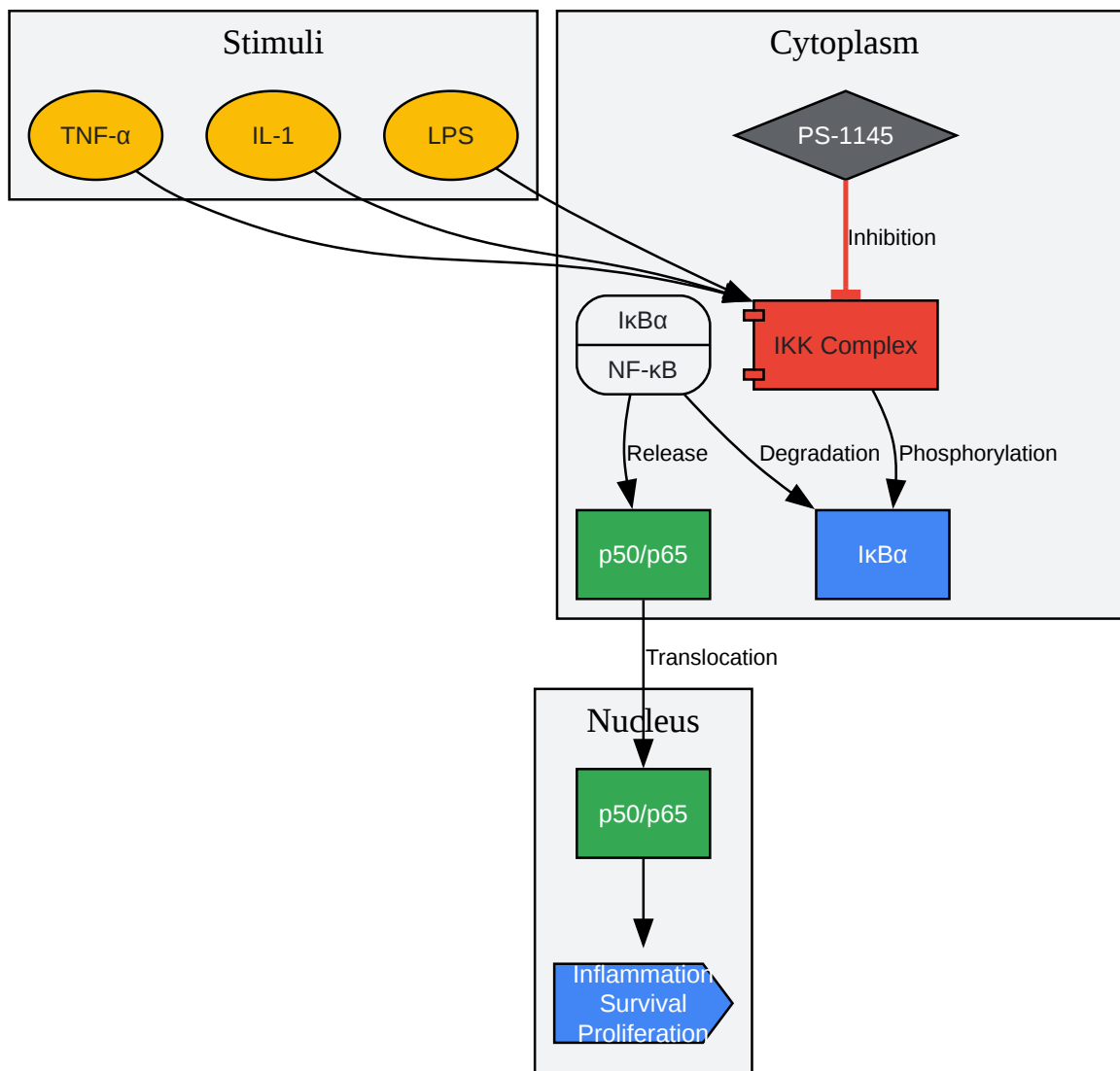
This protocol is a generalized representation and should be adapted for specific research needs.

- Animal Model: Male Wistar rats.

- **Compound Preparation:** PS-1145 is dissolved in a suitable vehicle. For in vivo use, a formulation with DMSO, PEG300, Tween 80, and water has been described.^[1]
- **Administration:** Intravenous (i.v.) injection.
- **Dosage:** A starting dose of 50 mg/kg can be considered based on the published efficacy study.^[1] However, a dose-escalation study is recommended to determine the MTD.
- **Monitoring:**
 - **Tumor Growth:** For oncology studies, measure tumor volume regularly.
 - **Clinical Observations:** Daily monitoring for any signs of distress, changes in behavior, or weight loss.
 - **Histopathology:** At the end of the study, major organs should be collected for histopathological analysis to identify any potential tissue damage.
 - **Blood Analysis:** Collection of blood samples for complete blood count (CBC) and serum chemistry to assess organ function.

Visualizations

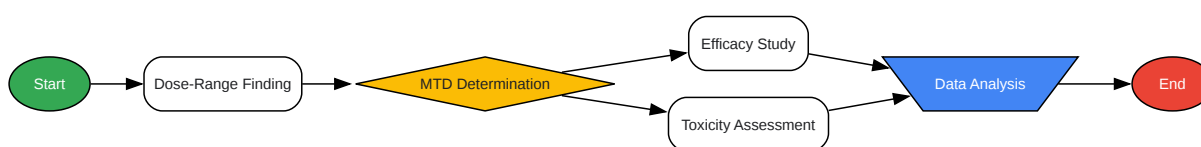
Signaling Pathway of PS-1145



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Caption: Mechanism of action of PS-1145 in the NF-κB signaling pathway.

Experimental Workflow for In Vivo Assessment



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Caption: A general experimental workflow for in vivo evaluation of a compound like PS-1145.

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